

Proper Disposal of GLPG0187: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GLPG0187

Cat. No.: B1679751

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **GLPG0187**, a potent α v integrin inhibitor used in laboratory research. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

GLPG0187 is a small molecule integrin receptor antagonist with potential antineoplastic activity.^{[1][2][3][4]} Due to its toxicological profile, specific handling and disposal protocols are mandatory. The compound is classified as toxic if swallowed and may cause organ damage through prolonged or repeated exposure.

Chemical and Physical Properties

A summary of the key quantitative data for **GLPG0187** is provided in the table below for easy reference.

Property	Value
Molecular Weight	595.71 g/mol
Formula	C ₂₉ H ₃₇ N ₇ O ₅ S
CAS Number	1320346-97-1
Purity	≥97%
Solubility	Soluble to 10 mM in DMSO
Storage Temperature	-20°C

Experimental Protocols: Disposal Procedures

The following step-by-step instructions outline the mandatory procedure for the disposal of **GLPG0187** and its containers.

Personnel Protective Equipment (PPE):

- Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- If there is a risk of dust generation, use a respirator.^[5]

Disposal of Unused **GLPG0187** (Solid):

- Do not dispose of solid **GLPG0187** in general laboratory trash or down the drain.
- Carefully transfer the solid waste into a designated, clearly labeled hazardous waste container.
- The container must be sealed and stored in a secure, designated hazardous waste storage area.
- Arrange for pickup and disposal by an approved chemical waste disposal contractor.

Disposal of **GLPG0187** Solutions:

- Do not dispose of solutions containing **GLPG0187** down the drain.

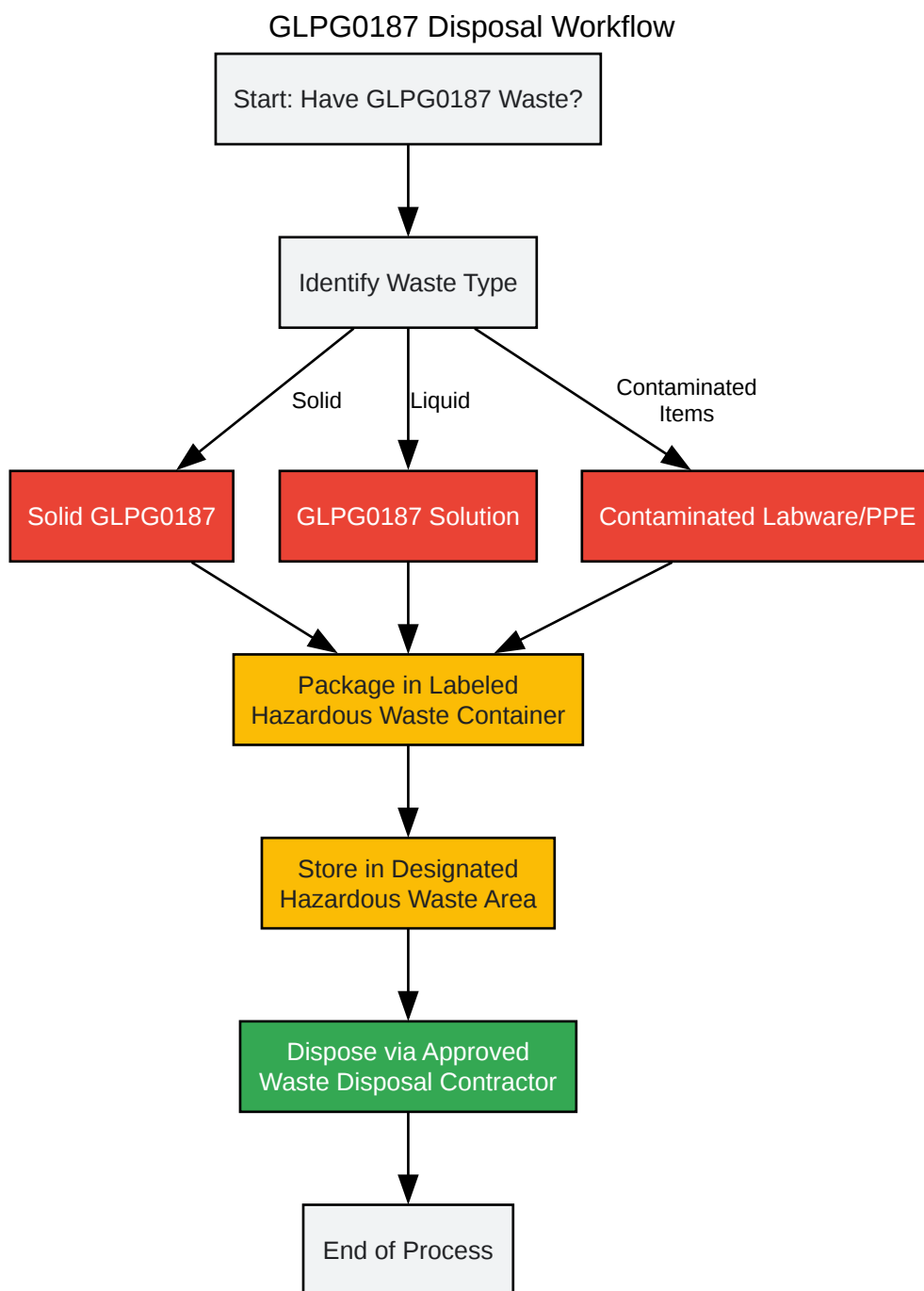
- Collect all liquid waste containing **GLPG0187** in a designated, leak-proof, and clearly labeled hazardous waste container.
- The container should specify the contents (including solvent) and the approximate concentration of **GLPG0187**.
- Store the sealed container in a designated hazardous waste storage area, segregated from incompatible materials.
- Arrange for pickup and disposal by an approved chemical waste disposal contractor.

Disposal of Contaminated Labware and PPE:

- Any labware (e.g., pipette tips, tubes, flasks) that has come into contact with **GLPG0187** must be considered contaminated.
- Dispose of all contaminated disposable items in a designated hazardous waste container.
- Non-disposable contaminated labware should be decontaminated using an appropriate method before reuse or disposal. If decontamination is not feasible, dispose of it as hazardous waste.
- Contaminated PPE, such as gloves, should be removed carefully to avoid skin contact and disposed of in the designated hazardous waste container.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **GLPG0187**.



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Caption: Logical workflow for the safe disposal of **GLPG0187** waste.

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References

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